

Personal protective equipment for handling SGI-7079

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Compound of Interest

Compound Name: SGI-7079

Cat. No.: B15579336

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Essential Safety and Handling Guide for SGI-7079

Disclaimer: This document provides essential safety and logistical information for handling **SGI-7079** based on available data. However, it is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the official SDS provided by the manufacturer for complete and specific safety information before handling this compound. **SGI-7079** is a potent Axl receptor tyrosine kinase inhibitor and should be handled with extreme care by trained personnel in a laboratory setting.^[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **SGI-7079** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.^{[2][3]}

PPE Category	Item	Specification
Hand Protection	Gloves	Two pairs of chemotherapy-grade, powder-free nitrile gloves. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses/Goggles	Chemical splash goggles or safety glasses with side shields.
Face Protection	Face Shield	A full-face shield should be worn in addition to safety glasses/goggles when there is a risk of splashes.
Body Protection	Laboratory Coat	A disposable, fluid-resistant laboratory coat with long sleeves and tight-fitting cuffs.
Respiratory	Respirator	An N95-rated respirator or higher is recommended, especially when handling the solid compound or creating aerosols.

Operational Plan for Handling SGI-7079

This section provides a step-by-step guide for the safe handling of **SGI-7079**, from receiving the compound to its final use in experiments.

Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the package for any signs of damage or leakage.
- **Storage:** **SGI-7079** is supplied as a crystalline solid and should be stored at -20°C for long-term stability.^{[1][4]}

- Inventory: Maintain a detailed log of the compound, including the amount received, date, and user.

Preparation of Stock Solutions

SGI-7079 is soluble in organic solvents such as DMSO and dimethylformamide (DMF).[\[1\]](#)

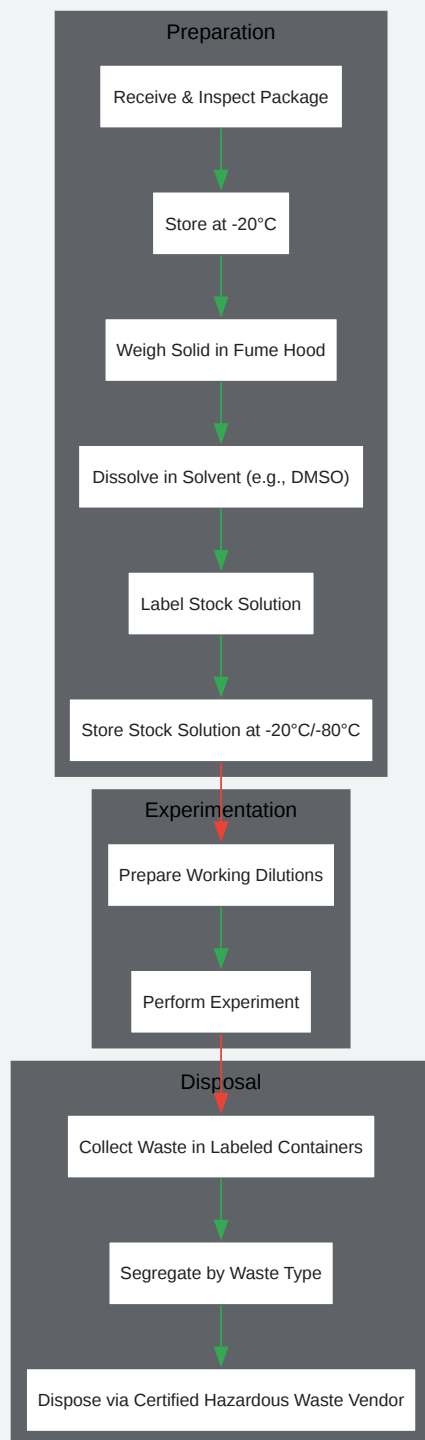
- Work Area: All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood or a biological safety cabinet to prevent inhalation of the powder.
- Weighing: Use a calibrated analytical balance within the fume hood. Handle the solid with care to avoid generating dust.
- Dissolving: Slowly add the solvent to the solid **SGI-7079** in a sealed container. The solubility in DMSO is approximately 30 mg/mL.[\[1\]](#)
- Labeling: Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.
- Storage of Stock Solutions: Store stock solutions at -20°C or -80°C as recommended by the supplier to ensure stability.[\[4\]](#)

Experimental Use

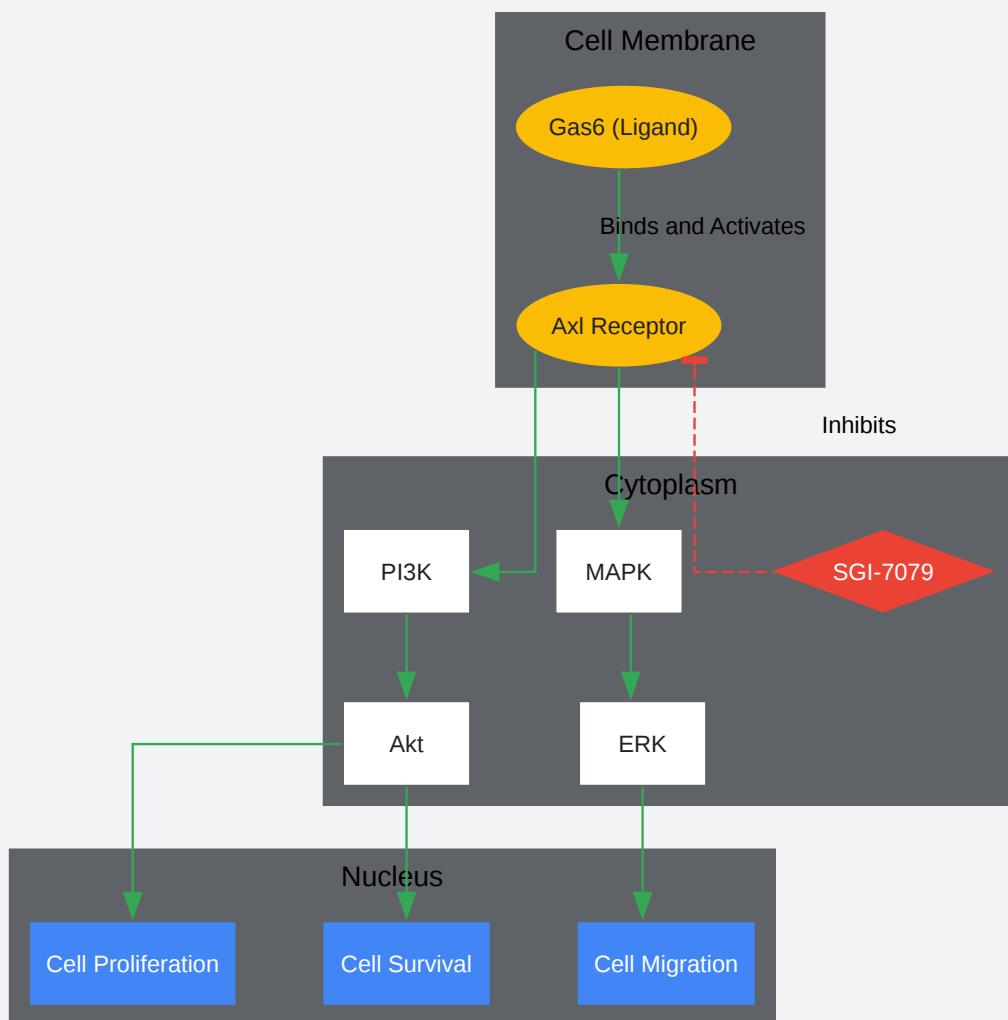
- Dilutions: Prepare working dilutions from the stock solution within the fume hood.
- Spill Management: Have a spill kit readily available. In case of a spill, follow your institution's established procedures for hazardous chemical spills.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)

Visual Workflow for Handling SGI-7079

Workflow for Handling SGI-7079



Simplified Axl Signaling Pathway and Inhibition by SGI-7079



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